

Solubility of Palmitic acid-d4-2 in methanol and other organic solvents

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Compound of Interest

Compound Name: Palmitic acid-d4-2

Cat. No.: B15554548

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An In-depth Technical Guide to the Solubility of Palmitic Acid-d4

For researchers, scientists, and professionals in drug development, a thorough understanding of the physicochemical properties of isotopically labeled compounds is paramount. This guide provides a detailed overview of the solubility of Palmitic acid-d4, a deuterated analog of the ubiquitous saturated fatty acid, palmitic acid. This document outlines its solubility in various organic solvents, presents a general experimental protocol for solubility determination, and illustrates a key signaling pathway in which palmitic acid is involved.

Solubility of Palmitic Acid-d4

The solubility of a compound is a critical parameter in a multitude of research applications, from in vitro assays to formulation development. The isotopic labeling of palmitic acid with deuterium (d4) is not expected to significantly alter its fundamental solubility characteristics compared to the unlabeled form. Palmitic acid, being a long-chain fatty acid, is generally poorly soluble in aqueous solutions and readily soluble in organic solvents.^[1]

The following table summarizes the available quantitative solubility data for Palmitic acid-d4 and its non-deuterated counterpart, palmitic acid.

Compound	Solvent	Solubility	Temperature (°C)
Palmitic acid-d4	Ethanol	≥ 30 mg/mL (≥ 115.19 mM)	Not Specified
DMSO	≥ 20 mg/mL (≥ 76.79 mM)	Not Specified	
DMF	≥ 20 mg/mL (≥ 76.79 mM)	Not Specified	
Palmitic acid	Ethanol	2 g/100 mL	0
2.8 g/100 mL	10		
9.2 g/100 mL	20		
31.9 g/100 mL	40		
Methyl acetate	7.81 g/100 g	Not Specified	
Ethyl acetate	10.7 g/100 g	Not Specified	
Chloroform	Soluble	Not Specified	
Ether	Soluble	Not Specified	
Benzene	Soluble	Not Specified	
Water	~0.2 g/L	Not Specified	

Data for Palmitic acid-d4 sourced from MedChemExpress.[\[2\]](#)[\[3\]](#) Data for Palmitic acid sourced from various chemical data sources.[\[1\]](#)[\[4\]](#)

Experimental Protocol for Solubility Determination

The following is a generalized experimental protocol for determining the solubility of a fatty acid, such as Palmitic acid-d4, in an organic solvent. This method is based on the principle of reaching equilibrium saturation.

Objective: To determine the saturation solubility of Palmitic acid-d4 in a given organic solvent at a specific temperature.

Materials:

- Palmitic acid-d4
- Selected organic solvent(s) (e.g., methanol, ethanol, DMSO)
- Thermostatically controlled shaker or stirring plate
- Analytical balance
- Vials or flasks
- Centrifuge (optional)
- Analytical instrumentation for quantification (e.g., GC-MS, LC-MS, HPLC)

Procedure:

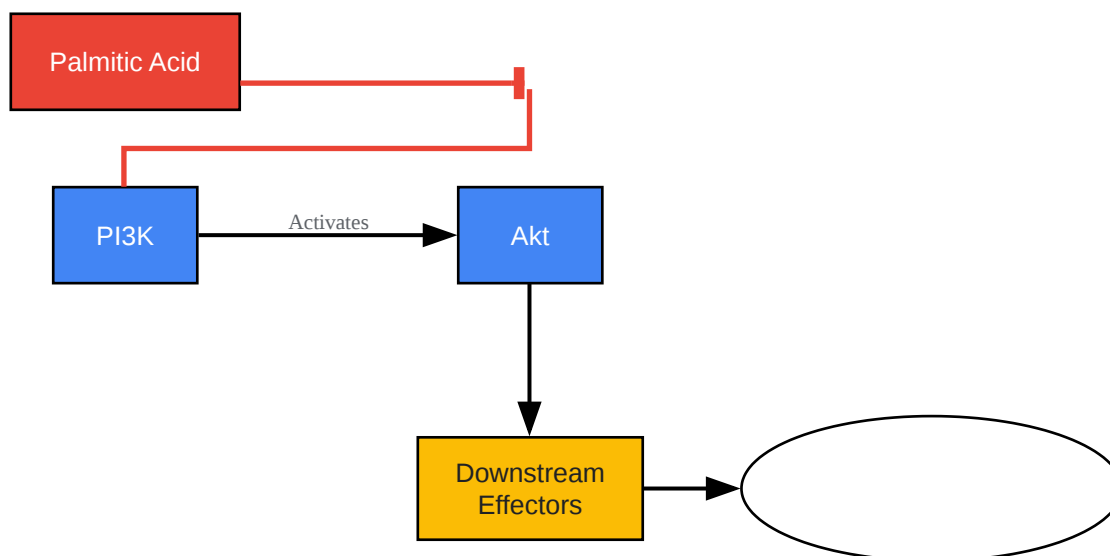
- **Preparation of Supersaturated Solutions:** Add an excess amount of Palmitic acid-d4 to a known volume of the selected solvent in a vial. The amount should be more than what is expected to dissolve to ensure a saturated solution with undissolved solid present.
- **Equilibration:** Tightly seal the vials and place them in a thermostatically controlled shaker or on a stirring plate set to a constant temperature (e.g., 25 °C). Agitate the mixture for a sufficient period to allow the system to reach equilibrium. The time required can range from a few hours to 24 hours, depending on the solvent and the solute.[\[5\]](#)
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to settle. If necessary, centrifuge the samples to ensure a clear separation of the saturated solution from the excess solid.[\[5\]](#)
- **Sample Collection:** Carefully extract an aliquot of the clear supernatant (the saturated solution). Be cautious not to disturb the solid pellet.
- **Quantification:** Accurately weigh the collected aliquot. Then, determine the concentration of Palmitic acid-d4 in the aliquot using a validated analytical method such as gas chromatography-mass spectrometry (GC-MS) or liquid chromatography-mass spectrometry (LC-MS).

- Calculation: The solubility is calculated as the mass of the dissolved Palmitic acid-d4 per unit volume or mass of the solvent (e.g., mg/mL or g/100g).

Palmitic Acid in Cellular Signaling

Palmitic acid is not merely a metabolic fuel; it also functions as a significant signaling molecule involved in numerous cellular processes and is implicated in various pathological conditions.[6][7] One of the key pathways affected by palmitic acid is the PI3K/Akt signaling pathway, which plays a crucial role in cell growth, proliferation, and survival.[8][9]

Below is a diagram illustrating the inhibitory effect of palmitic acid on the PI3K/Akt signaling pathway.



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Palmitic Acid's inhibitory effect on the PI3K/Akt pathway.

This guide provides foundational knowledge on the solubility of Palmitic acid-d4 and its biological relevance. For specific applications, it is recommended to determine the solubility under the exact experimental conditions to be employed.

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